

# In Vitro Spectrum of Activity of BWC0977: A Technical Guide

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## Compound of Interest

Compound Name: BWC0977

Cat. No.: B10856589

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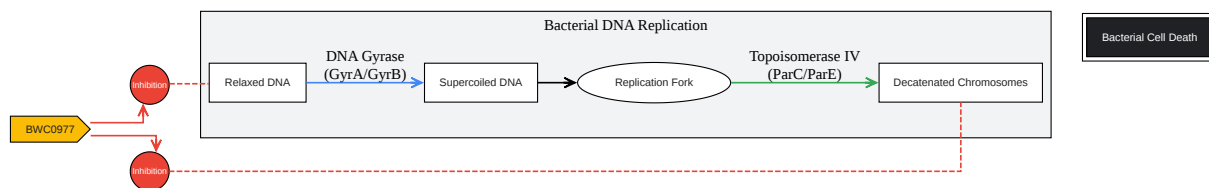
For Researchers, Scientists, and Drug Development Professionals

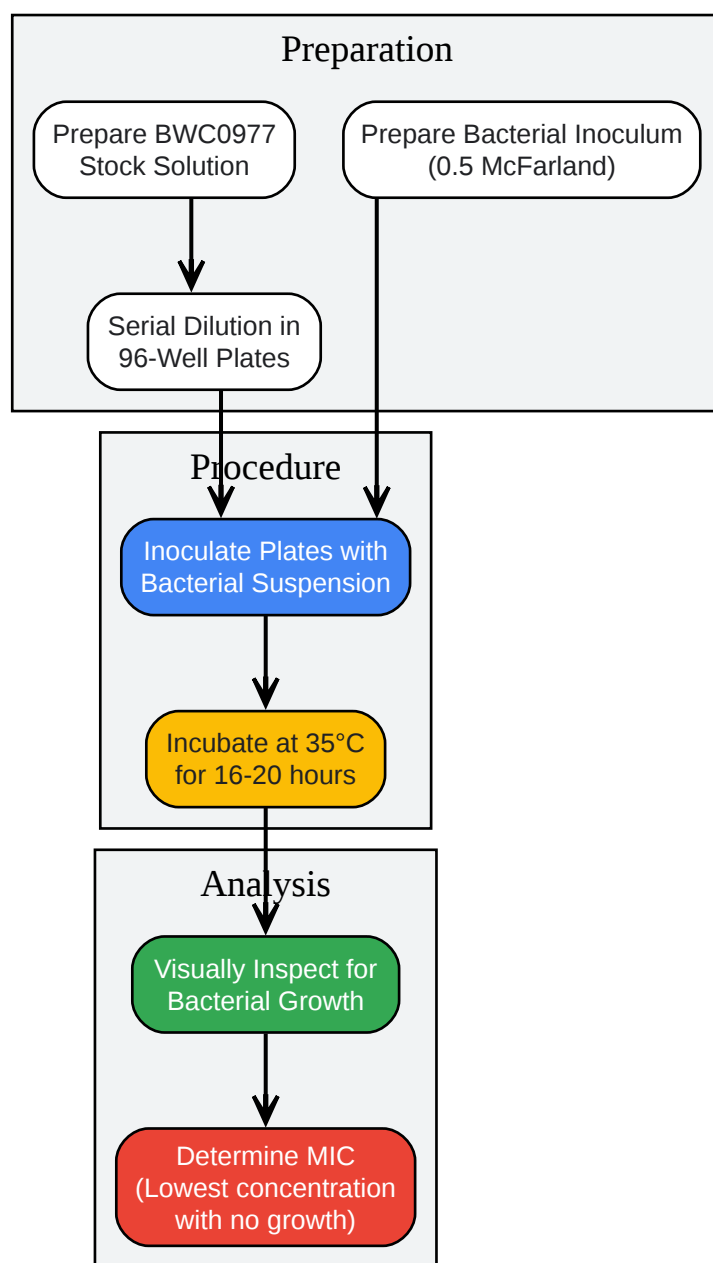
## Introduction

**BWC0977** is a novel, broad-spectrum antibacterial agent currently in clinical development. It belongs to the class of novel bacterial topoisomerase inhibitors (NBTIs) and exhibits potent activity against a wide range of multidrug-resistant (MDR) pathogens. This document provides an in-depth overview of the in vitro spectrum of activity of **BWC0977**, including quantitative susceptibility data, detailed experimental methodologies, and a visual representation of its mechanism of action.

## Mechanism of Action

**BWC0977** functions as a dual inhibitor of two essential bacterial type II topoisomerases: DNA gyrase (composed of GyrA and GyrB subunits) and topoisomerase IV (composed of ParC and ParE subunits).[1] These enzymes are critical for bacterial DNA replication, repair, and segregation. By binding to a novel site on these enzymes, **BWC0977** stabilizes the enzyme-DNA cleavage complex, leading to the accumulation of double-strand DNA breaks and subsequent bacterial cell death.[2] This dual-targeting mechanism is thought to contribute to a lower frequency of resistance development compared to single-target agents.[1]





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## References

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